

Application Notes and Protocols for Optimal Weed Control with Butachlor

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Compound of Interest

Compound Name: *Butachlor*

Cat. No.: *B1668075*

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These application notes provide a comprehensive overview of **butachlor** application timing for optimal weed control, primarily focusing on its use in rice cultivation. The information is based on a synthesis of peer-reviewed research and agricultural extension publications. Detailed experimental protocols are provided to facilitate further research and development.

Introduction to Butachlor

Butachlor is a selective, pre-emergence herbicide belonging to the chloroacetanilide class.^[1] It is widely used for the control of annual grasses and certain broadleaf weeds in various crops, most notably rice.^{[2][3]} Its primary mode of action is the inhibition of very-long-chain fatty acid synthesis, which disrupts cell division and growth in germinating weeds.^{[1][2]} **Butachlor** is absorbed by the emerging shoots and roots of weeds, leading to their death shortly after germination.

Optimal Application Timing

The timing of **butachlor** application is critical to its efficacy. Being a pre-emergence herbicide, it is most effective when applied before weed seeds germinate.

Transplanted Rice

In transplanted rice, **butachlor** should be applied after transplanting but before the emergence of weeds. The most effective application window is generally between 3 to 5 days after

transplanting (DAT). Applying **butachlor** within this timeframe ensures that the herbicide is present in the soil to control weeds as they begin to germinate.

Direct-Seeded Rice

For direct-seeded rice, the optimal application time can be either before or shortly after seeding, depending on the specific cultivation practice.

- **Wet-Seeded Rice:** Application is recommended 3 days before seeding (DBS). Some studies have shown that application at 2 to 4 DBS can improve crop safety and weed control compared to post-seeding applications.
- **Upland Rice:** Pre-emergence application should occur before weed germination, typically within 7 days of planting.

Delayed application in both systems can lead to reduced efficacy as weeds may have already emerged.

Application Methods

Butachlor is available in both emulsifiable concentrate (EC) and granular (G) formulations.

- **Spraying Method:** The EC formulation is mixed with water and applied as a spray. Uniform coverage of the soil surface is essential for effective weed control.
- **Granular Method:** The granular formulation is broadcasted evenly over the field. This method can be more convenient in certain situations.
- **Sand-Mix Application:** For transplanted rice in standing water, mixing **butachlor** EC with sand and broadcasting the mixture has been shown to be highly effective.

Data on Butachlor Efficacy

The following tables summarize quantitative data from various studies on the effect of **butachlor** application timing on weed control and crop yield.

Table 1: Effect of **Butachlor** Application Timing on Weed Control and Rice Yield in Wet-Seeded Rice

Application Timing	Weed Control Efficiency (%)	Weed Density (plants/m ²)	Weed Biomass (g/m ²)	Rice Grain Yield (t/ha)	Reference
3 Days Before Seeding (DBS)	Better weed control	Lower	Lower	Higher	
6 Days After Seeding (DAS)	Poor weed control	Higher	Higher	Lower	
2-4 Days Before Seeding (DBS)	Improved weed control	Lower	Not specified	Higher	
6-9 Days After Seeding (DAS)	Less effective weed control	Higher	Not specified	Lower	

Table 2: Efficacy of **Butachlor** in Combination with Other Herbicides in Transplanted Rice

Herbicide Treatment	Application Timing	Weed Control Efficiency (%) at 30 DAT	Weed Control Efficiency (%) at 60 DAT	Grain Yield (t/ha)	Reference
Penoxsulam + Butachlor	3 DAT (Pre-emergence)	94.41	92.70	Not specified	
Butachlor fb Bispyribac-sodium	3 DAT fb 21 DAT	Not specified	Not specified	5.17	
Butachlor	5 DAT	Lower	Lower	Lower	
Unweeded Control	-	0	0	Lower	

Table 3: Effect of **Butachlor** Application Rate on Weed Control and Rice Yield in Transplanted Rice (6 Weeks After Application)

Butachlor Dose (g a.i./ha)	Weed Control Efficacy	Rice Grain Yield (relative to mechanical weeding)	Phytotoxicity	Reference
750	Lower	Lower	None observed	
1000	Moderate	Moderate	None observed	
1250	Effective	Similar to mechanical weeding	None observed	
1500	Effective	Similar to mechanical weeding	None observed	
1750	Effective	Highest yield	None observed	

Experimental Protocols

Protocol for Evaluating Butachlor Application Timing in Transplanted Rice

Objective: To determine the optimal application timing of **butachlor** for weed control and its effect on rice yield.

Materials:

- Rice seedlings (variety appropriate for the region)
- **Butachlor** herbicide (EC or G formulation)
- Knapsack sprayer or granular applicator
- Quadrat (e.g., 0.5m x 0.5m) for weed sampling
- Drying oven
- Weighing balance
- Standard field plot equipment

Experimental Design:

- Randomized Complete Block Design (RCBD) with 3-4 replications.
- Plot size: e.g., 5m x 4m.
- Treatments:
 - T1: **Butachlor** application at 3 DAT
 - T2: **Butachlor** application at 5 DAT
 - T3: **Butachlor** application at 7 DAT
 - T4: Hand weeding twice (e.g., 20 and 40 DAT) - Positive Control

- T5: Unweeded check - Negative Control

Procedure:

- Land Preparation: Prepare the field according to standard local practices for transplanted rice, ensuring a well-puddled and leveled seedbed.
- Transplanting: Transplant healthy rice seedlings at the recommended spacing.
- Herbicide Application:
 - For spray application, mix the required amount of **butachlor** with water and apply uniformly to the plots at the designated timings (3, 5, or 7 DAT) using a calibrated knapsack sprayer.
 - For granular application, broadcast the granules evenly across the plots.
 - Maintain a thin film of water (2-5 cm) in the field for at least a week after application.
- Data Collection:
 - Weed Density and Biomass: At 30 and 60 DAT, randomly place the quadrat in three locations within each plot. Count the number of weeds (by species if possible) within the quadrat to determine weed density. Harvest all weeds within the quadrat, dry them in an oven at 70°C for 72 hours, and weigh to determine weed biomass.
 - Phytotoxicity: Visually assess crop injury at 7 and 14 days after each herbicide application using a 0-10 scale (0 = no injury, 10 = complete crop death).
 - Crop Yield: Harvest the crop from a designated net plot area within each plot at maturity. Thresh, clean, and dry the grains to 14% moisture content and record the grain yield.
- Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a suitable mean separation test (e.g., Duncan's Multiple Range Test) to compare treatment means.

Protocol for Evaluating Butachlor Application Timing in Direct-Seeded Rice

Objective: To assess the efficacy of pre-sowing versus post-sowing application of **butachlor** in direct-seeded rice.

Materials:

- Pre-germinated rice seeds
- **Butachlor** herbicide (EC formulation)
- Other materials as listed in Protocol 5.1.

Experimental Design:

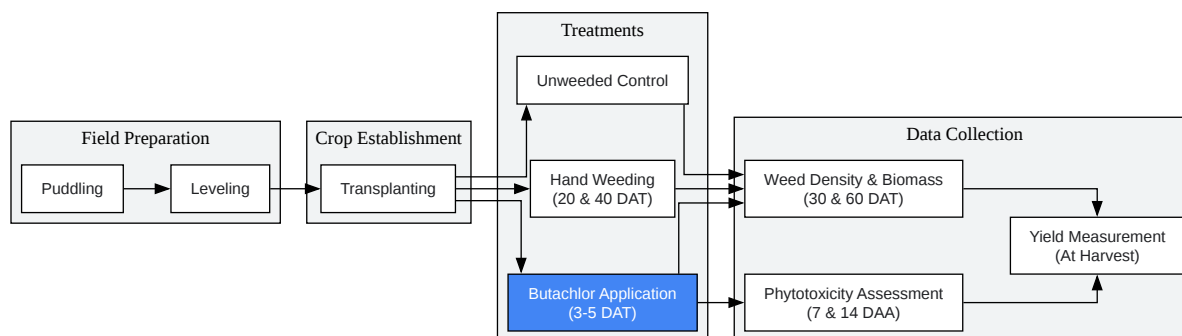
- RCBD with 3-4 replications.
- Plot size: e.g., 18-20 m².
- Treatments:
 - T1: **Butachlor** application at 3 DBS
 - T2: **Butachlor** application at 6 DAS
 - T3: Hand weeding twice (e.g., 20 and 40 DAS) - Positive Control
 - T4: Unweeded check - Negative Control

Procedure:

- Land Preparation: Prepare a well-puddled and leveled seedbed.
- Herbicide Application (Pre-Sowing): For T1, apply **butachlor** to the plots 3 days before seeding. Maintain a water depth of 3-5 cm during application. Drain the plots completely before seeding.

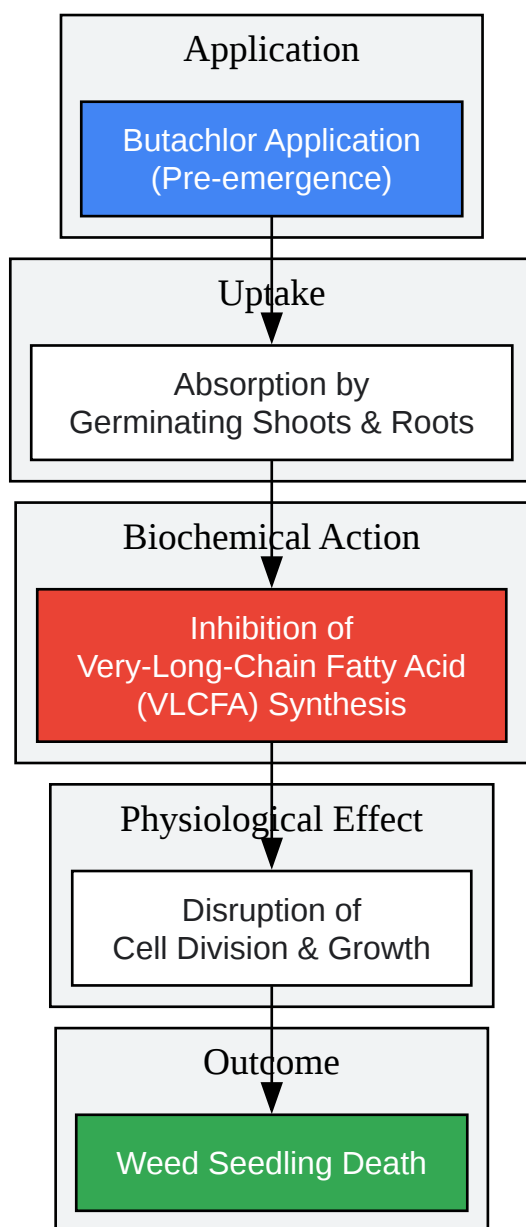
- Seeding: Broadcast pre-germinated rice seeds uniformly at the recommended rate (e.g., 100 kg/ha).
- Herbicide Application (Post-Sowing): For T2, apply **butachlor** 6 days after seeding.
- Water Management: After seeding, manage water depth carefully to avoid submerging the young rice seedlings.
- Data Collection: Follow the data collection procedures outlined in Protocol 5.1 (Weed Density and Biomass, Phytotoxicity, and Crop Yield).
- Statistical Analysis: Analyze the data as described in Protocol 5.1.

Visualizations



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Caption: Experimental workflow for evaluating **butachlor** in transplanted rice.



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Caption: Simplified mode of action of **butachlor**.

Conclusion

Optimal timing of **butachlor** application is paramount for effective weed control in rice cultivation. For transplanted rice, application at 3-5 DAT is recommended, while for direct-seeded rice, pre-sowing application (around 3 DBS) generally yields better results than post-sowing applications. Adherence to recommended dosages and application methods, combined

with good water management, will maximize the efficacy of **butachlor** and contribute to higher crop yields. It is also important to consider **butachlor** as part of an integrated weed management program to prevent the development of herbicide resistance.

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References

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